Introduction: Defining the Dipeptide DL-Leucylglycine

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Compound of Interest

Compound Name:	*DL-Leucylglycine*
CAS No.:	*615-82-7*
Cat. No.:	*B1582510*

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DL-Leucylglycine is a dipeptide, a molecule formed from two amino acids linked by a peptide bond.[1][2] Specifically, it is composed of leucine and glycine. The "DL" prefix is a critical designator, indicating that the molecule is a racemic mixture. This means it contains equal amounts of two stereoisomers: D-Leucylglycine and L-Leucylglycine. This stereochemical complexity arises from the chiral nature of the leucine residue, while glycine is achiral.[3] Understanding the distinct structure and stereochemistry of **DL-Leucylglycine** is fundamental for its application in peptide synthesis, metabolic studies, and as a chiral building block in pharmaceutical development.[4] This guide provides a detailed examination of its molecular architecture, the nuances of its stereoisomers, its physicochemical properties, and the analytical methodologies required for its characterization.

Molecular Architecture: From Amino Acids to Dipeptide

The foundational structure of **DL-Leucylglycine** is best understood by first examining its constituent parts and the covalent bond that unites them.

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Constituent Amino Acids

- Leucine (Leu): An essential amino acid featuring an isobutyl side chain. Its alpha-carbon (Cα) is bonded to four different groups (a hydrogen atom, a carboxyl group, an amino group, and the isobutyl group), making it a chiral center.[5]

- Glycine (Gly): The simplest amino acid, with a single hydrogen atom as its side chain. Because its Cα is bonded to two identical hydrogen atoms, glycine is achiral and does not exhibit stereoisomerism.[3]

The Peptide Bond: A Covalent Linkage

The formation of leucylglycine from leucine and glycine is a condensation or dehydration synthesis reaction.[6][7][8] In this process, the carboxyl group (-COOH) of a leucine molecule reacts with the amino group (-NH2) of a glycine molecule. A molecule of water is eliminated, and a covalent amide linkage, known as a peptide bond (-CO-NH-), is formed.[9][10]

Key characteristics of the peptide bond include:

- Planarity: Due to resonance stabilization, the atoms involved in the peptide group (C, O, N, H) lie in a single plane.[9]

- Partial Double Bond Character: The C-N bond has approximately 40% double-bond character, which restricts rotation and contributes to the rigidity of the peptide backbone.[9]

- Reactivity: The peptide bond is relatively stable under physiological conditions but can be cleaved by hydrolysis, a reaction catalyzed by enzymes (proteases) or strong acids/bases.[6]

Caption: Formation of the peptide bond in Leucylglycine.

The Core Directive: Stereochemistry of DL-Leucylglycine

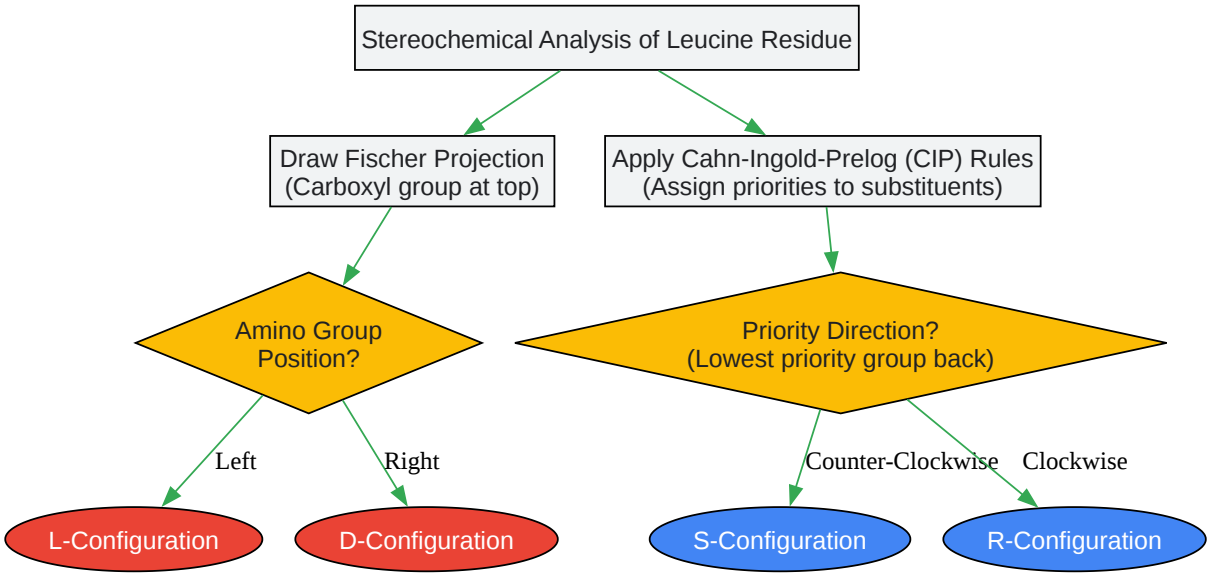
The stereochemistry of a peptide dictates its three-dimensional structure and profoundly influences its biological activity.[11] Since **DL-Leucylglycine** is a racemic mixture derived from chiral leucine, it exists as two distinct, non-superimposable mirror-image molecules called enantiomers.

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Enantiomers: D-Leucylglycine and L-Leucylglycine

The single chiral center at the alpha-carbon of the leucine residue gives rise to two enantiomeric forms:

- L-Leucylglycine: The naturally occurring form in proteins, where the leucine residue has the 'L' configuration.
- D-Leucylglycine: The synthetic form where the leucine residue has the 'D' configuration. It is a valuable intermediate for creating peptide analogs with altered metabolic stability or specific therapeutic properties.[4]



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Caption: Workflow for D/L and R/S stereochemical assignment.

Physicochemical Properties

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The physical and chemical properties of **DL-Leucylglycine** are essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Appearance	White to almost white powder or crystal	[4]
Molecular Formula	$C_8H_{16}N_2O_3$	[1][12]
Molecular Weight	188.22 g/mol	[1][2]
IUPAC Name	2-[(2-amino-4-methylpentanoyl)amino]acetic acid	[1]
Melting Point	~202 °C	[2][13]
CAS Number	615-82-7	[12]
Storage Temperature	Room temperature (recommended <15°C) or -20°C for long-term stability	[4]

Analytical Methodologies for Stereochemical Characterization

Distinguishing between the D- and L-enantiomers of leucylglycine is not trivial, as they possess identical physical properties (e.g., melting point, solubility, molecular weight). Specialized analytical techniques are required to separate and identify them. [11]

Chromatographic Separation

Chromatography is the cornerstone for resolving enantiomeric mixtures. The fundamental principle involves using a chiral environment that interacts differently with each enantiomer, leading to different retention times.

- Chiral High-Performance Liquid Chromatography (HPLC): This is a powerful and widely used method. It employs a chiral stationary phase (CSP) that contains a chiral selector. The

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differential diastereomeric interactions between the enantiomers and the CSP allow for their separation. [14]* Gas Chromatography (GC): For GC analysis, the dipeptide must first be derivatized to increase its volatility. Separation can then be achieved in two ways:

- Using a Chiral Column: The derivatized enantiomers are separated on a stationary phase coated with a chiral selector. [15] 2. Using a Chiral Derivatizing Agent: The **DL-Leucylglycine** is reacted with a chiral agent to form diastereomers, which have different physical properties and can be separated on a standard achiral GC column. [16]

Spectroscopic Identification

While standard spectroscopy cannot differentiate enantiomers, it is crucial for confirming the molecule's identity and structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is invaluable for determining the molecular structure and connectivity of the dipeptide. [17][18]Techniques like ^{1}H NMR and 2D-COSY can be used to assign all proton signals, confirming that leucine and glycine are correctly linked. [19][20]While standard NMR will yield identical spectra for both enantiomers, chiral shift reagents can be added to induce chemical shift differences between them.

- Mass Spectrometry (MS): MS provides a precise molecular weight and fragmentation pattern, which serves as a molecular fingerprint to confirm the identity of leucylglycine. [1] [21]However, since enantiomers have the same mass, MS alone cannot distinguish them. It is most powerful when coupled with a separation technique (e.g., LC-MS or GC-MS), where it serves as the detector to identify the separated enantiomers. [11][15]

Experimental Protocol: Chiral HPLC Separation of DL-Leucylglycine

This protocol outlines a general methodology for the separation of D- and L-Leucylglycine using Chiral HPLC. The causality behind key steps is explained to provide field-proven insight.

Objective: To resolve and quantify the D- and L-enantiomers in a sample of **DL-Leucylglycine**.

1. Sample Preparation

- Accurately weigh ~10 mg of the **DL-Leucylglycine** sample.

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- Dissolve the sample in 10 mL of the mobile phase to create a 1 mg/mL stock solution. Rationale: Using the mobile phase as the solvent prevents peak distortion (solvent effects) during injection.
- Filter the solution through a 0.45 µm syringe filter to remove any particulates that could damage the HPLC column or system.

2. HPLC System and Conditions

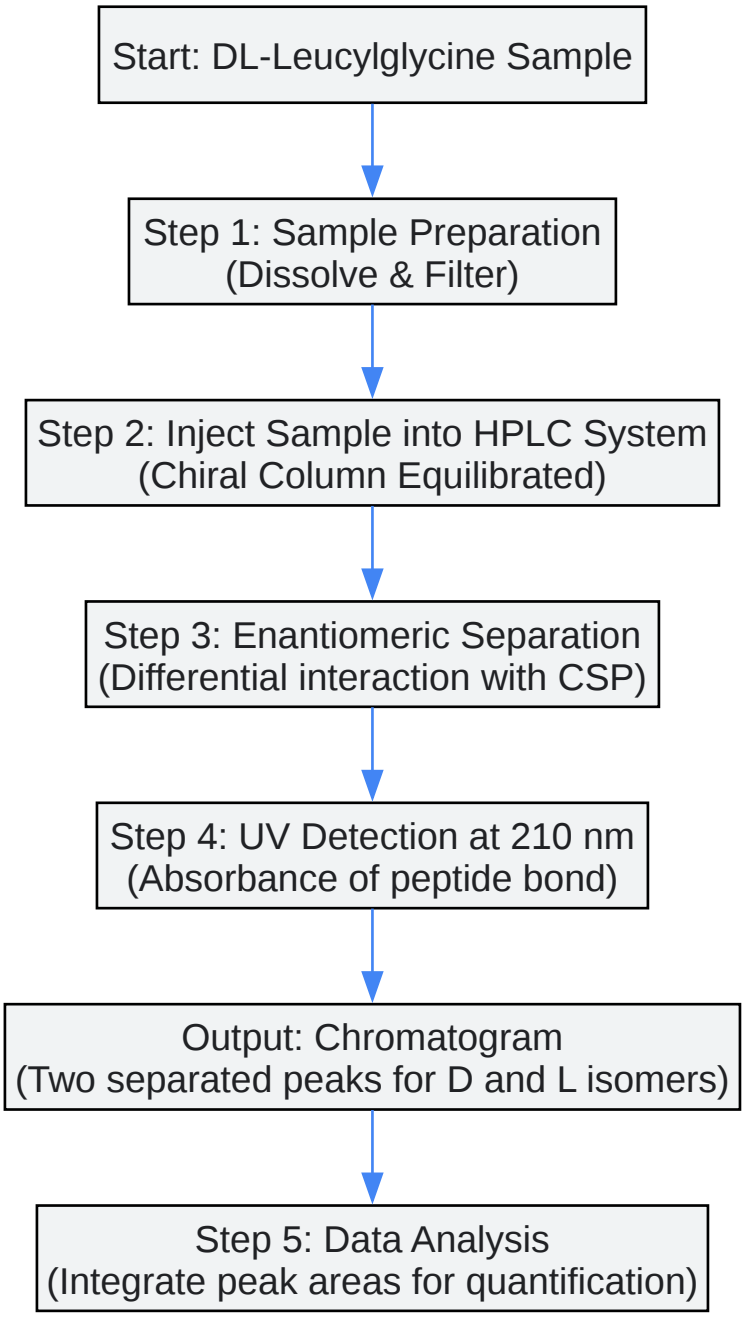
- HPLC System: A standard HPLC system with a UV detector.
- Chiral Column: A Cinchona-alkaloid derived zwitterionic chiral column (e.g., ZWIX(+)) or a similar column known for separating amino acid and peptide stereoisomers. [14]Rationale: The choice of a zwitterionic chiral selector is based on its proven ability to form transient diastereomeric complexes with amino acids and small peptides through ionic and hydrogen bonding interactions, enabling separation.
- Mobile Phase: Methanol/Water (e.g., 98:2 v/v) with additives like 50 mM formic acid and 25 mM diethylamine. [14]Rationale: The additives act as ion-pairing agents, improving peak shape and enhancing the stereoselective interactions between the analytes and the chiral stationary phase.
- Flow Rate: 0.5 mL/min.
- Column Temperature: 25°C. Rationale: Maintaining a constant temperature is critical for reproducible retention times.
- Detection: UV at 210 nm. Rationale: The peptide bond exhibits strong absorbance at this wavelength.
- Injection Volume: 10 µL.

3. Analytical Workflow

- Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject a standard solution of pure L-Leucylglycine to determine its retention time.
- Inject a standard solution of pure D-Leucylglycine to determine its retention time.
- Inject the prepared **DL-Leucylglycine** sample solution.
- Record the chromatogram. Two distinct peaks corresponding to the L- and D-enantiomers should be observed.

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- Quantify the relative amounts of each enantiomer by integrating the peak areas. For a true racemic mixture, the peak areas should be approximately equal.



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Caption: General workflow for Chiral HPLC analysis.

Conclusion

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DL-Leucylglycine is more than a simple dipeptide; it is a model system for understanding the profound impact of stereochemistry in chemistry and biology. Its structure is defined by the robust peptide bond linking an achiral glycine to a chiral leucine residue, resulting in a racemic mixture of two enantiomers, D- and L-leucylglycine. The ability to distinguish and resolve these stereoisomers is paramount for quality control in pharmaceutical synthesis and for elucidating stereospecific interactions in biological systems. Methodologies such as chiral chromatography, coupled with spectroscopic confirmation, provide the necessary tools for researchers to confidently characterize and utilize this versatile dipeptide in their scientific endeavors.

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